

# comparative analysis of 1,3-Diaminopropane dihydroiodide and propylamine hydroiodide

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## Compound of Interest

Compound Name: *1,3-Diaminopropane dihydroiodide*

Cat. No.: *B1449387*

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A Comparative Analysis of **1,3-Diaminopropane Dihydroiodide** and Propylamine Hydroiodide for Research and Development

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **1,3-Diaminopropane dihydroiodide** (PDADI) and propylamine hydroiodide (PAI), two organic halide salts that have garnered significant interest in the field of materials science, particularly in the development of next-generation photovoltaic devices. This document aims to furnish researchers, scientists, and drug development professionals with objective data to inform their selection and application of these compounds.

## Physicochemical Properties

A fundamental understanding of the physicochemical properties of PDADI and PAI is crucial for their effective application. The following table summarizes their key characteristics.

Property	1,3-Diaminopropane Dihydroiodide (PDADI)	Propylamine Hydroiodide (PAI)
Molecular Formula	C <sub>3</sub> H <sub>12</sub> I <sub>2</sub> N <sub>2</sub> <a href="#">[1]</a>	C <sub>3</sub> H <sub>10</sub> IN <a href="#">[2]</a>
Molecular Weight	329.95 g/mol <a href="#">[1]</a> <a href="#">[3]</a>	187.02 g/mol <a href="#">[2]</a>
CAS Number	120675-53-8 <a href="#">[1]</a> <a href="#">[3]</a>	14488-45-0 <a href="#">[2]</a>
Appearance	White to light yellow crystalline solid/powder <a href="#">[1]</a> <a href="#">[4]</a>	White to almost white powder/crystal
Melting Point	Data not available (Dihydrochloride salt: 246-250 °C) <a href="#">[5]</a>	190 °C
Solubility	Highly soluble in polar aprotic solvents (e.g., DMF, DMSO); Soluble in water. <a href="#">[1]</a> <a href="#">[4]</a>	Soluble in water.
pKa of Parent Amine	pKa <sub>1</sub> : ~8.5, pKa <sub>2</sub> : ~10.6 (for 1,3-Diaminopropane)	~10.7 (for Propylamine)

## Comparative Performance in Perovskite Solar Cells

The primary application for both PDADI and PAI is as surface passivation agents for perovskite films in solar cells. These compounds reduce defects on the perovskite surface, thereby enhancing the efficiency and stability of the devices.[\[1\]](#)[\[6\]](#)

A key study directly compared the effectiveness of PDADI and PAI in modifying the perovskite/electron transporting layer (ETL) interface in inverted (p-i-n) perovskite solar cells. The results demonstrated that while both compounds are effective, PDADI-modified devices exhibited superior performance.[\[7\]](#)

Performance Metric	Control (No Passivation)	Propylamine Hydroiodide (PAI) Treated	1,3-Diaminopropane Dihydroiodide (PDADI) Treated
Power Conversion Efficiency (PCE)	Not specified	Not specified in direct comparison	25.09% (certified 24.58%)[7]
Open-Circuit Voltage ( $V_{oc}$ )	Not specified	Not specified in direct comparison	1.184 V[7]

The superior performance of PDADI is attributed to its diammonium structure, which may allow for a "bridging" effect, enabling it to passivate multiple defect sites simultaneously. This leads to a lower surface defect density and reduced non-radiative recombination.[7] Unencapsulated PDADI-modified perovskite solar cells also demonstrated good storage stability, retaining 91% of their initial power conversion efficiency after 1300 hours at 65 °C in a nitrogen glove box.[7]

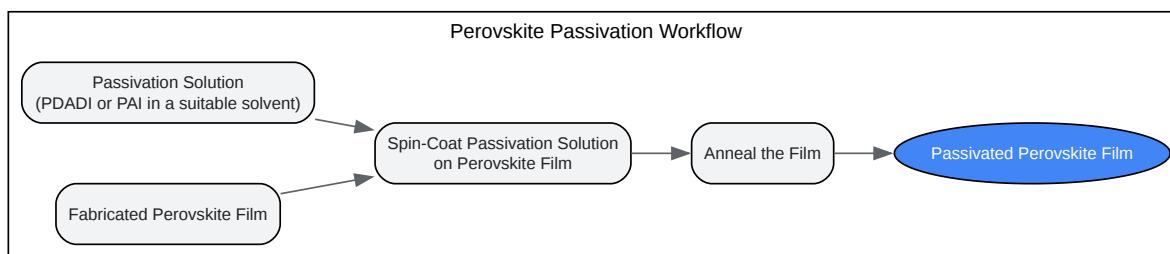
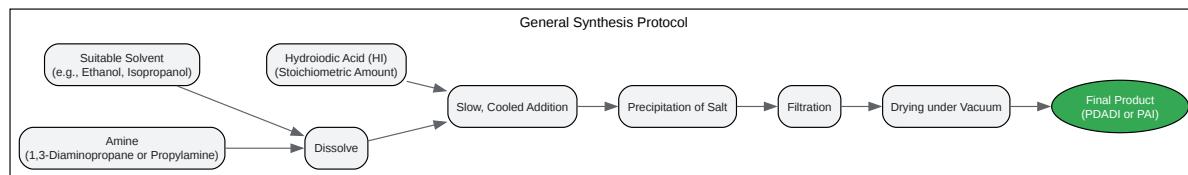
Studies on PAI have also shown significant improvements in device performance. For instance, post-treatment of perovskite films with PAI resulted in a power conversion efficiency of 21% in n-i-p configured devices and 23% in p-i-n devices.[6][8] PAI-passivated devices also exhibited enhanced stability, maintaining 90% of their initial efficiency after 200 hours of continuous illumination, compared to the control device which degraded to 80% of its original efficiency after 160 hours.[6]

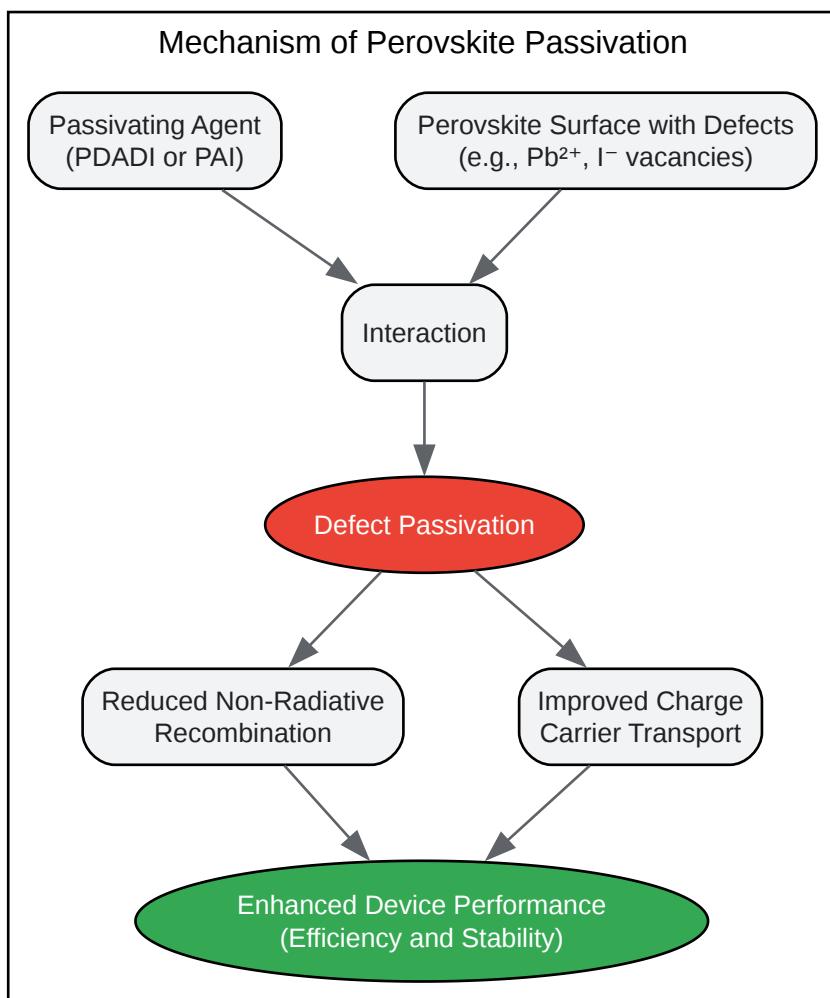
## Experimental Protocols

### Synthesis of 1,3-Diaminopropane Dihydroiodide and Propylamine Hydroiodide

The synthesis of both compounds follows a straightforward acid-base neutralization reaction.

#### General Synthesis Workflow





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